

solubility of 1-Methyl-2-phenylindolizine in organic solvents

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Compound of Interest

Compound Name: 1-Methyl-2-phenylindolizine

Cat. No.: B15069248

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An In-depth Technical Guide to the Solubility of **1-Methyl-2-phenylindolizine** in Organic Solvents

Abstract

This technical guide provides a comprehensive framework for researchers, scientists, and drug development professionals to determine the solubility of **1-Methyl-2-phenylindolizine** in various organic solvents. In the absence of publicly available quantitative solubility data for this specific compound, this document outlines detailed experimental protocols for both qualitative and quantitative solubility determination. It includes a structured template for data presentation and a visual representation of the experimental workflow to guide laboratory investigations. The methodologies described herein are grounded in standard principles of physical chemistry and are widely applicable to the characterization of indolizine derivatives and other organic compounds.

Introduction

1-Methyl-2-phenylindolizine is a heterocyclic aromatic compound belonging to the indolizine class. Indolizine derivatives are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and photophysical properties. The solubility of a compound is a critical physicochemical parameter that influences its suitability for various applications, including drug formulation, reaction chemistry, and purification processes. Poor solubility can impede absorption and bioavailability in pharmaceutical development and can present challenges in synthetic and analytical procedures.

This guide provides a systematic approach to experimentally determine the solubility of **1-Methyl-2-phenylindolizine** in a range of organic solvents. Understanding the solubility profile is a crucial first step in the rational design of formulations, the optimization of reaction conditions, and the development of robust analytical methods.

Experimental Protocols for Solubility Determination

The following protocols are designed to provide a comprehensive understanding of the solubility of **1-Methyl-2-phenylindolizine**, progressing from qualitative assessments to precise quantitative measurements.

Qualitative Solubility Assessment

A preliminary qualitative assessment is a rapid method to estimate the solubility of a compound in various solvents and to identify suitable solvents for further quantitative analysis.

Objective: To classify the solubility of **1-Methyl-2-phenylindolizine** as soluble, partially soluble, or insoluble in a range of organic solvents at ambient temperature.

Materials:

- **1-Methyl-2-phenylindolizine**
- A selection of organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, chloroform, toluene, hexane, dimethylformamide (DMF), dimethyl sulfoxide (DMSO))
- Small test tubes or vials
- Vortex mixer
- Pipettes

Procedure:

- Place approximately 1-2 mg of **1-Methyl-2-phenylindolizine** into a clean, dry test tube.
- Add 1 mL of the selected organic solvent to the test tube.

- Vigorously agitate the mixture using a vortex mixer for 30-60 seconds.
- Visually inspect the solution against a dark background to observe if the solid has dissolved completely.
- If the solid has not fully dissolved, continue to add the solvent in 0.5 mL increments, with vortexing after each addition, up to a total volume of 5 mL.
- Record the observations as:
 - Soluble: The compound completely dissolves.
 - Partially soluble: A portion of the compound dissolves, but some solid remains.
 - Insoluble: The compound does not appear to dissolve.

Quantitative Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely accepted technique for determining the thermodynamic equilibrium solubility of a compound.^{[1][2][3]}

Objective: To determine the precise concentration of a saturated solution of **1-Methyl-2-phenylindolizine** in a given organic solvent at a specific temperature.

Materials:

- **1-Methyl-2-phenylindolizine**
- Selected organic solvents
- Scintillation vials or flasks with screw caps
- Orbital shaker or incubator with temperature control
- Syringe filters (e.g., 0.45 µm PTFE)
- Analytical balance

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Add an excess amount of **1-Methyl-2-phenylindolizine** to a vial (enough to ensure that undissolved solid will remain).
- Accurately pipette a known volume of the chosen organic solvent into the vial.
- Securely cap the vial and place it in an orbital shaker set to a constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to reach equilibrium (typically 24-48 hours). A preliminary time-course study can determine the optimal equilibration time.
- After equilibration, allow the vials to stand undisturbed for at least 2 hours to permit the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved particles.
- Prepare a series of dilutions of the filtered supernatant with the same solvent.
- Quantify the concentration of **1-Methyl-2-phenylindolizine** in the diluted samples using a pre-validated analytical method, such as HPLC or UV-Vis spectrophotometry. A calibration curve prepared from standard solutions of known concentrations should be used for accurate quantification.
- Calculate the solubility of **1-Methyl-2-phenylindolizine** in the solvent at the specified temperature, expressed in units such as mg/mL, g/L, or mol/L.

Data Presentation

Quantitative solubility data should be organized in a clear and concise tabular format to facilitate comparison between different solvents and conditions.

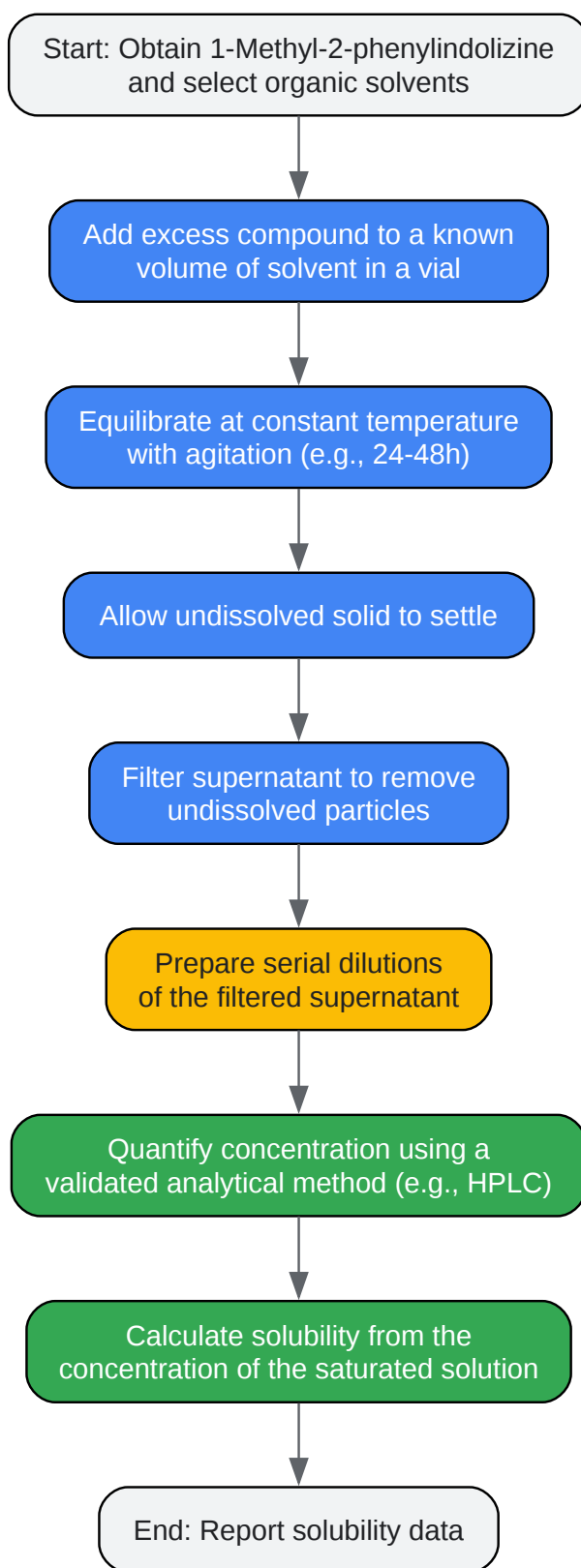
Table 1: Solubility of **1-Methyl-2-phenylindolizine** in Various Organic Solvents

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (g/L)	Solubility (mol/L)
e.g., Methanol	25			
e.g., Ethanol	25			
e.g., Acetone	25			
e.g., Ethyl Acetate	25			
e.g., Dichloromethane	25			
e.g., Chloroform	25			
e.g., Toluene	25			
e.g., Hexane	25			
e.g., DMF	25			
e.g., DMSO	25			

Note: This table is a template for recording experimentally determined data.

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental procedure for determining the quantitative solubility of **1-Methyl-2-phenylindolizine**.



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Caption: Experimental workflow for quantitative solubility determination.

Conclusion

While specific quantitative solubility data for **1-Methyl-2-phenylindolizine** is not readily available in the public domain, this guide provides the necessary experimental framework for its determination. A systematic approach, beginning with qualitative assessments and progressing to the robust shake-flask method for quantitative analysis, will yield reliable and reproducible solubility data. The protocols and data presentation formats outlined herein are intended to support researchers in generating the critical physicochemical data needed to advance their work in drug discovery, chemical synthesis, and materials science involving this and other indolizine derivatives.

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